

An In-depth Technical Guide to N-BOC-3-(2-thienyl)-L-alanine

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Compound of Interest

Compound Name: 3-(Thien-2-yl)-L-alanine, N-BOC
protected

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties, experimental protocols, and applications of N-BOC-3-(2-thienyl)-L-alanine, a key building block in medicinal chemistry and peptide synthesis.

Core Chemical Properties

N-BOC-3-(2-thienyl)-L-alanine (also known as Boc-3-(2-thienyl)-L-alanine or Boc-L-2-Thienylalanine) is a derivative of the non-proteinogenic amino acid L-3-(2-thienyl)alanine. The attachment of the tert-butyloxycarbonyl (BOC) protecting group to the alpha-amino group allows for controlled, stepwise reactions, particularly in peptide synthesis.^[1] Its unique thienyl side chain makes it a valuable component for creating peptide-based therapeutics and other bioactive molecules.^{[2][3]}

The fundamental physicochemical properties of N-BOC-3-(2-thienyl)-L-alanine are summarized in the table below for quick reference.

Property	Value	Source
CAS Number	56675-37-7	[4]
Molecular Formula	C ₁₂ H ₁₇ NO ₄ S	[4][5]
Molecular Weight	271.33 g/mol	[4][5]
Appearance	White to off-white crystalline powder	[4]
Purity	≥98% (Typical)	[4]
Solubility	Soluble in organic solvents such as DMF, DMSO, and alcohols.	
Storage Temperature	0-8°C recommended	[3]

Note: Specific values like melting point and optical rotation can vary slightly between batches and suppliers. Data for the unprotected parent amino acid, 3-(2-Thienyl)-L-alanine, includes a melting point of approximately 255-263°C (decomposes) and an optical rotation of $[\alpha]_{20/D}$ around -30.5° (c=1% in H₂O).[6]

Experimental Protocols

Detailed methodologies are crucial for the successful application of N-BOC-3-(2-thienyl)-L-alanine in a research setting. Below are representative protocols for its synthesis and its use in peptide synthesis.

This protocol describes the protection of the amino group of 3-(2-thienyl)-L-alanine using di-tert-butyl dicarbonate ((Boc)₂O). This is a standard procedure for Boc protection of amino acids.[7]

Materials:

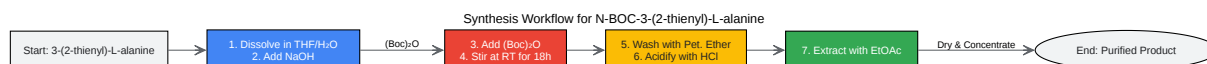
- 3-(2-thienyl)-L-alanine
- Di-tert-butyl dicarbonate ((Boc)₂O)

- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Petroleum ether
- Hydrochloric acid (HCl), 4 M solution
- Saturated brine solution
- Anhydrous sodium sulfate (Na₂SO₄)

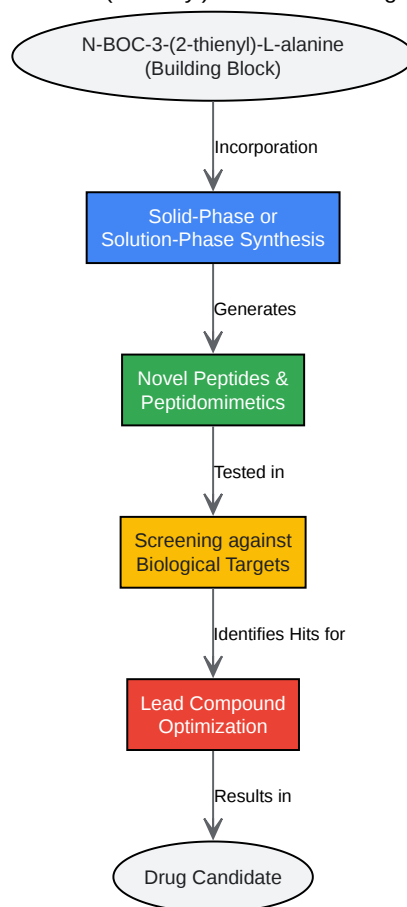
Procedure:

- Dissolution: Suspend 3-(2-thienyl)-L-alanine (1.0 eq) in a mixture of water and THF at 0°C (ice bath).
- Basification: Add NaOH (1.5 eq) to the suspension and stir until the amino acid dissolves completely.
- Boc Protection: Add (Boc)₂O (1.3 eq) to the solution. The reaction can be done via a dropping funnel.
- Reaction: Remove the ice bath and allow the solution to stir at room temperature for 16-18 hours.
- Workup (1): Extract the reaction mixture with petroleum ether (2x volume) to remove unreacted (Boc)₂O and other nonpolar impurities.
- Acidification: Cool the remaining aqueous layer in an ice bath and carefully acidify to pH 1-2 using 4 M HCl. The product should precipitate.
- Extraction: Extract the acidified aqueous layer with ethyl acetate (4x volume).

- **Drying and Concentration:** Combine the organic layers, wash with saturated brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield the final product, N-BOC-3-(2-thienyl)-L-alanine, typically as a white solid or colorless oil.[7]



Role of N-BOC-3-(2-thienyl)-L-alanine in Drug Discovery



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